

Technical Whitepaper: Anti-Inflammatory Signaling of 10-PAHSA

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Compound of Interest

Compound Name: 10-Pahsa
CAS No.: 1636134-73-0
Cat. No.: B593682

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Subject: 10-(Palmitoyloxy)octadecanoic Acid Signaling & Experimental Characterization Target
Audience: Drug Discovery Scientists, Lipidomics Researchers, Metabolic Biologists

Executive Summary

10-PAHSA (Palmitic Acid Hydroxy Stearic Acid) is a bioactive lipid belonging to the FAHFA (Fatty Acid esters of Hydroxy Fatty Acids) class.^[1] Unlike canonical fatty acids that primarily serve as fuel or membrane building blocks, **10-PAHSA** functions as a potent signaling lipokine. Its primary mechanism of action involves the activation of the G-protein coupled receptor GPR120 (FFAR4).^[2]

Upon binding, **10-PAHSA** initiates a non-canonical signaling cascade that recruits

-arrestin-2, which subsequently inhibits the TAK1/TAB1 complex. This blockade effectively dampens the NF-

B and JNK inflammatory pathways, offering a therapeutic brake on chronic, low-grade inflammation associated with insulin resistance and metabolic syndrome.

Molecular Architecture & Signaling Mechanics

The Ligand: 10-PAHSA

Structurally, **10-PAHSA** consists of palmitic acid esterified to the 10-hydroxy position of stearic acid.^[1] This regioisomerism is critical; while 9-PAHSA is the most studied analogue, **10-PAHSA** is physiologically abundant and dynamically regulated by physiological stress (e.g., fasting, high-fat diet).

The Receptor: GPR120 (FFAR4)

The anti-inflammatory efficacy of **10-PAHSA** is strictly dependent on GPR120. Unlike the Gq/11-coupled pathway that mobilizes calcium (often associated with acute fatty acid sensing), **10-PAHSA** biases the receptor towards a -arrestin-2 dependent pathway.

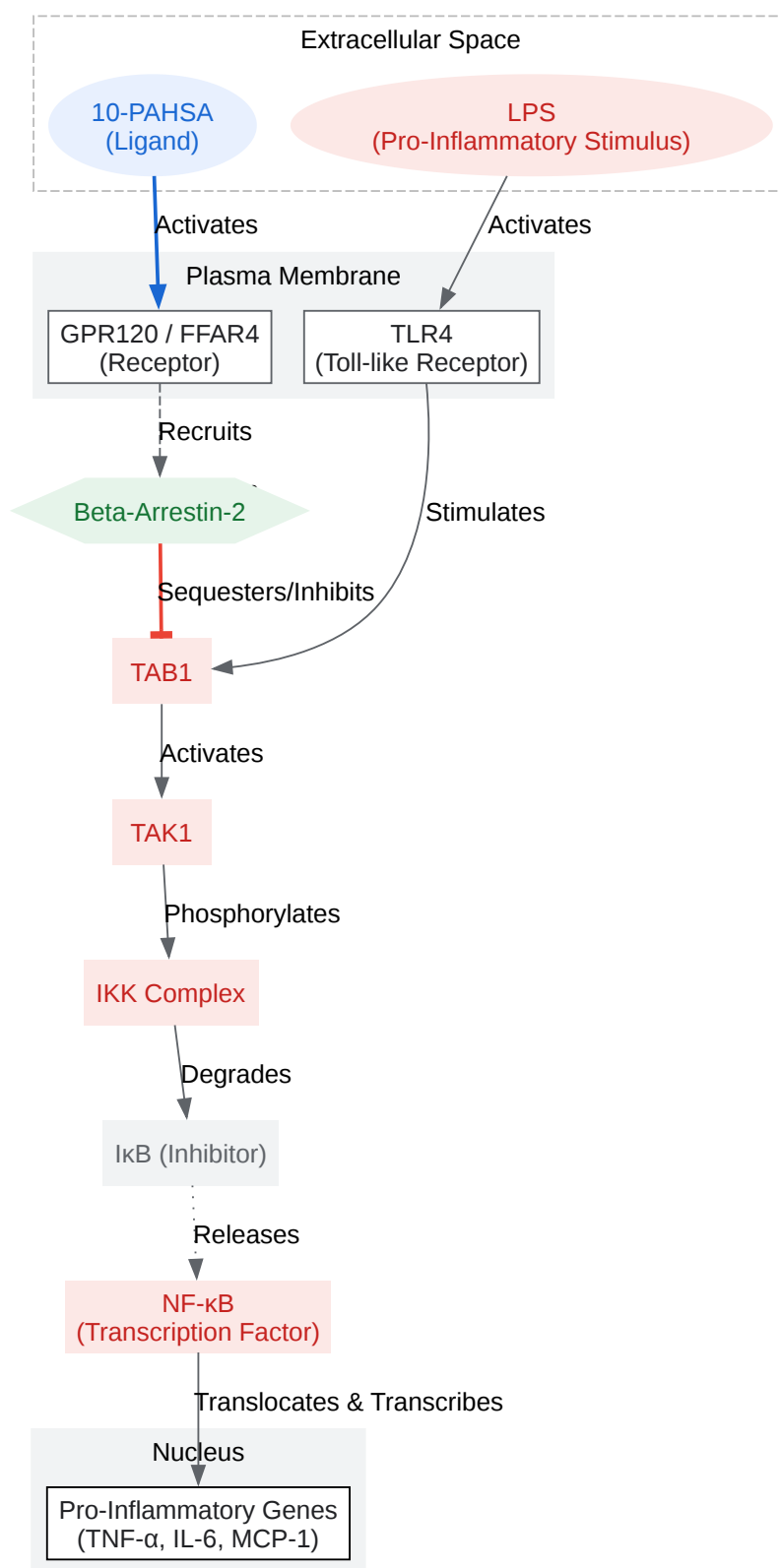
Mechanism of Action:

- **Ligand Binding:** **10-PAHSA** binds to the extracellular domain of GPR120 on macrophages and adipocytes.
- **Recruitment:** The receptor undergoes phosphorylation and recruits -arrestin-2.
- **Sequestration:** The GPR120/-arrestin-2 complex internalizes and directly interacts with TAB1 (TAK1-binding protein).
- **Inhibition:** This interaction physically prevents TAB1 from activating TAK1 (Transforming Growth Factor-Activated Kinase 1).
- **Silence:** Without TAK1 activation, the downstream IKK complex remains inactive, preventing I κ B degradation. Consequently, NF-

B remains sequestered in the cytoplasm, silencing pro-inflammatory gene transcription (TNF, IL-6, MCP-1).

Visualization of the Signaling Pathway

The following diagram maps the intracellular cascade initiated by **10-PAHSA**.



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Figure 1: **10-PAHSA** signaling topology. The lipid activates GPR120, recruiting Beta-Arrestin-2 to sequester TAB1, thereby breaking the TLR4-mediated inflammatory chain.

Experimental Framework

To study **10-PAHSA** rigorously, researchers must overcome two main challenges: regioisomer separation (distinguishing **10-PAHSA** from 9-PAHSA) and low endogenous abundance.

Quantitative Profiling (LC-MS/MS)

Standard lipidomics protocols often fail to resolve FAHFA regioisomers. The following protocol utilizes an optimized gradient for separation.

Protocol: Targeted Extraction & Quantitation

- Extraction:
 - Homogenize tissue (adipose/liver) or plasma (100 L) in PBS.
 - Add internal standard: d31-9-PAHSA (Deuterated standard is crucial for recovery correction).
 - Perform extraction using Chloroform:Methanol (2:1 v/v). Vortex 1 min, centrifuge at 3000 x g for 10 min.
 - Collect lower organic phase. Dry under gas. Reconstitute in 50% Methanol.
- Chromatography (LC):
 - Column: C18 Reverse Phase (e.g., Kinetex 2.6 m, 100 x 2.1 mm).
 - Mobile Phase A: Water (0.1% Formic Acid).

- Mobile Phase B: Acetonitrile/Isopropanol (0.1% Formic Acid).
- Gradient: Isocratic holds are often required to separate the 9- and 10- isomers. A slow ramp from 50% B to 95% B over 30 minutes is recommended for baseline resolution.
- Mass Spectrometry (MS/MS):
 - Mode: Negative Electrospray Ionization (ESI-).
 - MRM Transition: Monitor m/z 537.5

255.2 (Palmitate fragment) for **10-PAHSA**.
 - Differentiation: **10-PAHSA** typically elutes slightly earlier or later than 9-PAHSA depending on the specific column chemistry; authentic standards are mandatory for retention time confirmation.

Functional Assay: Macrophage Polarization

This assay validates the biological activity of **10-PAHSA** by measuring its ability to suppress LPS-induced inflammation.

Workflow:

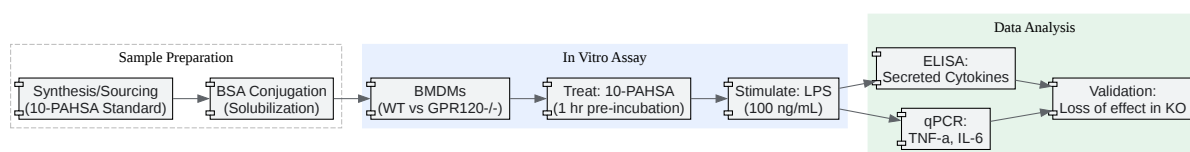
- Cell Source: Bone Marrow-Derived Macrophages (BMDMs) from WT and GPR120-KO mice (Control).
- Pre-treatment: Incubate cells with **10-PAHSA** (10 M) for 1 hour. Note: FAHFAs are lipophilic; use BSA-conjugation for delivery.
- Stimulation: Add LPS (100 ng/mL) to induce TLR4 signaling. Incubate for 4-6 hours.
- Readout:
 - Gene Expression (qPCR): Measure mRNA levels of *Tnfa*, *Il6*, *Ccl2*.
 - Protein (ELISA): Measure secreted TNF

in supernatant.

- Validation Criteria: **10-PAHSA** must significantly reduce cytokine levels in WT cells but fail to do so in GPR120-KO cells. This proves mechanism specificity.

Experimental Workflow Diagram

The following DOT diagram illustrates the validation workflow for confirming **10-PAHSA** activity.



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Figure 2: Step-by-step experimental workflow for validating the GPR120-dependent anti-inflammatory activity of **10-PAHSA**.

Key Data Summary

The following table summarizes the comparative effects of **10-PAHSA** versus standard inflammatory controls.

Parameter	Control (Vehicle)	LPS Only	LPS + 10-PAHSA	Mechanism Note
TNF-Secretion	Low	High (+++)	Reduced (+)	GPR120-mediated NF-B blockade
IL-6 Expression	Low	High (+++)	Reduced (+)	Transcriptional repression
GLUT4 Translocation	Basal	Inhibited	Restored	Improved insulin sensitivity
TAK1 Phosphorylation	None	High	Attenuated	Direct inhibition by -arrestin/TAB1

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